

Safe Disposal of 2-(Bromomethyl)-3-fluoropyridine: A Procedural Guide

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Compound of Interest

Compound Name: **2-(Bromomethyl)-3-fluoropyridine**

Cat. No.: **B055446**

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For laboratory professionals engaged in research, scientific analysis, and drug development, the proper management and disposal of chemical reagents are paramount to ensuring a safe and compliant operational environment. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **2-(Bromomethyl)-3-fluoropyridine**, a compound that necessitates careful handling due to its hazardous properties. Adherence to these protocols is critical for personnel safety, environmental protection, and regulatory compliance.

Immediate Safety and Hazard Information

2-(Bromomethyl)-3-fluoropyridine is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^[1] All handling and disposal operations must be conducted in a well-ventilated area, preferably within a certified chemical fume hood. The use of appropriate personal protective equipment (PPE) is mandatory to prevent exposure.

Key Safety Precautions:

- Wear chemical-resistant gloves, safety goggles, and a protective lab coat.^[2]
- Avoid breathing vapors, mists, or gas.^[3]
- Keep away from heat, sparks, open flames, and hot surfaces.^{[2][3][4]}
- Use non-sparking tools and take precautionary measures against static discharge.^{[2][4]}
- Ensure all metal parts of the equipment are grounded.^[2]

Quantitative Data for Hazard Assessment

The following table summarizes key quantitative data for **2-(Bromomethyl)-3-fluoropyridine**, compiled from safety data sheets. This information is essential for a comprehensive risk assessment prior to handling and disposal.

Parameter	Value	Source
Physical State	Liquid	[2]
Appearance	Yellow	[2]
Boiling Point	107 - 108 °C / 224.6 - 226.4 °F @ 760 mmHg	[2]
Flash Point	13 °C / 55.4 °F	[2]
UN Number	UN1993	[2]
Hazard Class	3 (Flammable liquid)	[2]
Packing Group	II	[2]

Step-by-Step Disposal Protocol

The fundamental principle for the disposal of **2-(Bromomethyl)-3-fluoropyridine** is to manage it as hazardous chemical waste. It must never be poured down the drain or discarded with regular trash.[\[2\]](#)

1. Waste Segregation and Collection:

- Designate a Container: Use a dedicated, properly labeled waste container for "Halogenated Organic Waste."
- Material Compatibility: The container should be made of a compatible material, such as high-density polyethylene (HDPE) or glass, with a secure, leak-proof lid.
- Pure Compound: Carefully transfer any unused or waste **2-(Bromomethyl)-3-fluoropyridine** into the designated container.

- Solutions: If the compound is in a solution, pour the solution into the same designated liquid halogenated organic waste container.
- Avoid Mixing: Do not mix this waste with incompatible materials such as strong oxidizing agents, acids, acid anhydrides, or acid chlorides.[\[2\]](#)

2. Contaminated Material Disposal:

- Any materials that have come into contact with **2-(Bromomethyl)-3-fluoropyridine**, including pipette tips, contaminated gloves, and absorbent pads, must be disposed of as hazardous waste in the same designated container.

3. Container Management:

- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**2-(Bromomethyl)-3-fluoropyridine**," and any other constituents of the waste stream. Affix the appropriate hazard symbols (e.g., flammable liquid).
- Storage: Keep the waste container tightly closed when not in use. Store it in a designated, well-ventilated, and secure area away from sources of ignition.[\[2\]](#) Secondary containment is recommended to mitigate potential leaks.

4. Empty Container Decontamination:

- Original containers of **2-(Bromomethyl)-3-fluoropyridine** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- The rinsate from this process is also considered hazardous waste and must be collected and added to the halogenated organic waste container.
- After triple-rinsing, the defaced, empty container may be disposed of as non-hazardous waste, in accordance with institutional policies.

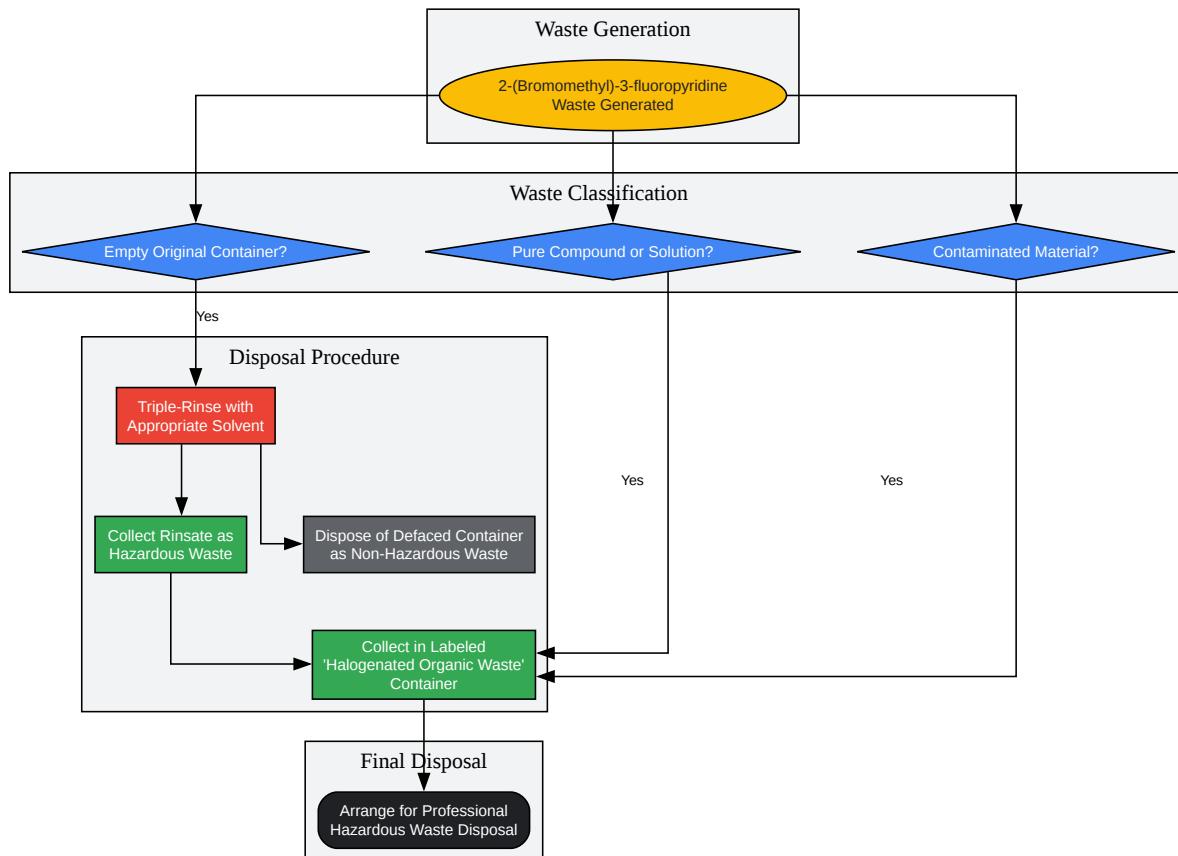
5. Arranging for Professional Disposal:

- Once the hazardous waste container is full, or in line with your institution's waste accumulation time limits, arrange for its collection by a licensed hazardous waste disposal

company.[\[2\]](#)

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **2-(Bromomethyl)-3-fluoropyridine** and associated materials.

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Caption: Disposal workflow for **2-(Bromomethyl)-3-fluoropyridine**.

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